

Calcium oxoacetate solubility and stability data

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Compound of Interest

Compound Name: Calcium oxoacetate

CAS No.: 2990-19-4

Cat. No.: B12686953

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Chemical Profile and Structural Characteristics

Calcium oxoacetate is the calcium salt of glyoxylic acid. Glyoxylic acid itself is a highly reactive bifunctional molecule containing both an aldehyde and a carboxylic acid group, making it a versatile reagent in fine chemical synthesis[1]. When complexed with calcium, it forms a salt with the molecular formula² (or $\text{Ca}(\text{C}_2\text{HO}_3)_2$) and a molecular weight of 186.13 g/mol [2].

In aqueous environments, the salt typically crystallizes as a stable monohydrate or hemihydrate[3]. It is well-documented that **calcium oxoacetate** exists in two primary polymorphic states: a stable, hard crystalline form (often presenting as fine needles or single prisms) and a gelatinous, unstable form that occurs during rapid precipitation[4].

Solubility Thermodynamics and Kinetics

Unlike alkali metal glyoxylates (e.g., sodium glyoxylate, which boasts a solubility of ~17%), **calcium oxoacetate** exhibits remarkably 5[5].

Causality of Solubility Behavior: The limited solubility of **calcium oxoacetate** is dictated by the high lattice energy of the calcium-oxoacetate ionic interactions, which outcompetes the hydration enthalpy of the constituent ions. The dissolution process is highly endothermic. At

ambient temperatures (23 °C), the solubility of the hemihydrate is approximately 0.7% by mass (7.0 g/L)[3][6]. Increasing the temperature to 100 °C increases solubility to approximately 2.5% [4].

A unique kinetic feature of this salt is its tendency to form supersaturated solutions. Hot saturated solutions can remain supersaturated for extended periods when cooled to room temperature, with the excess dissolved salt crystallizing out very slowly[4].

Table 1: Temperature-Dependent Aqueous Solubility of **Calcium Oxoacetate**

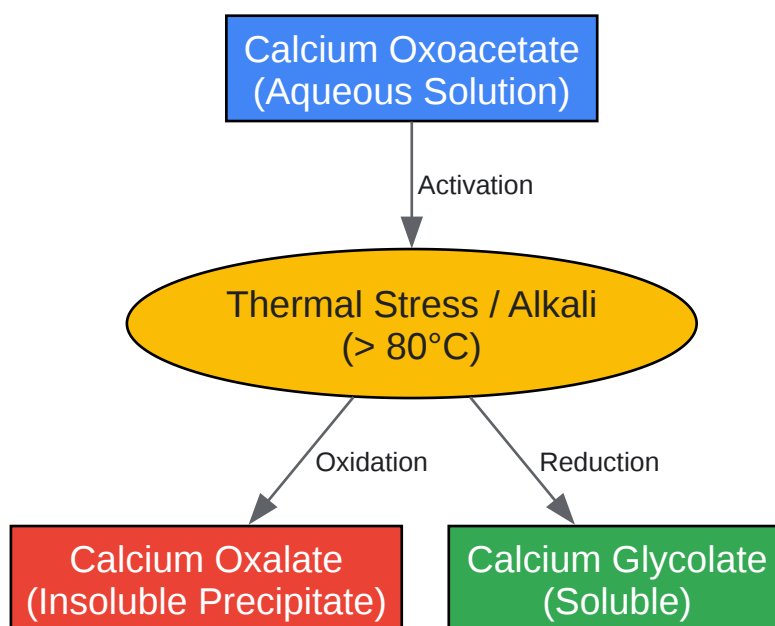
Temperature (°C)	Solubility (Mass %)	Solubility Ratio (Salt:Water)	Reference Source
8 °C	~0.56%	1 : 177	4[4]
23 °C	~0.70% (7.0 g/L)	1 : 142	6[6]
100 °C	~2.50%	1 : 40	4[4]

Stability and Thermal Degradation Pathways

The stability of **calcium oxoacetate** is highly dependent on its physical state and thermal environment.

Solid-State Stability: In its crystalline form, **calcium oxoacetate** is one of the most stable glyoxylate salts. It retains its water of crystallization up to 120 °C without significant mass loss. However, at temperatures exceeding 120 °C, thermal decomposition accelerates rapidly[7].

Aqueous Degradation (Disproportionation): In aqueous solutions, especially at elevated temperatures, **calcium oxoacetate** undergoes a Cannizzaro-type disproportionation reaction. Boiling a solution of **calcium oxoacetate** results in partial decomposition (approximately 0.5%) into[7][8]. The aldehyde group of one glyoxylate molecule is oxidized to an oxalate, while another is reduced to a glycolate. This explains why boiling solutions of calcium glyoxylate often yield a small, insoluble residue of calcium oxalate[7].



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Disproportionation pathway of **calcium oxoacetate** into oxalate and glycolate under thermal stress.

Experimental Protocols: Self-Validating Systems

To ensure high-fidelity data in drug development and chemical engineering, the synthesis and solubility determination of **calcium oxoacetate** must be strictly controlled. The following protocols are designed as self-validating systems, where the purity of the intermediate dictates the success of the subsequent analytical steps.

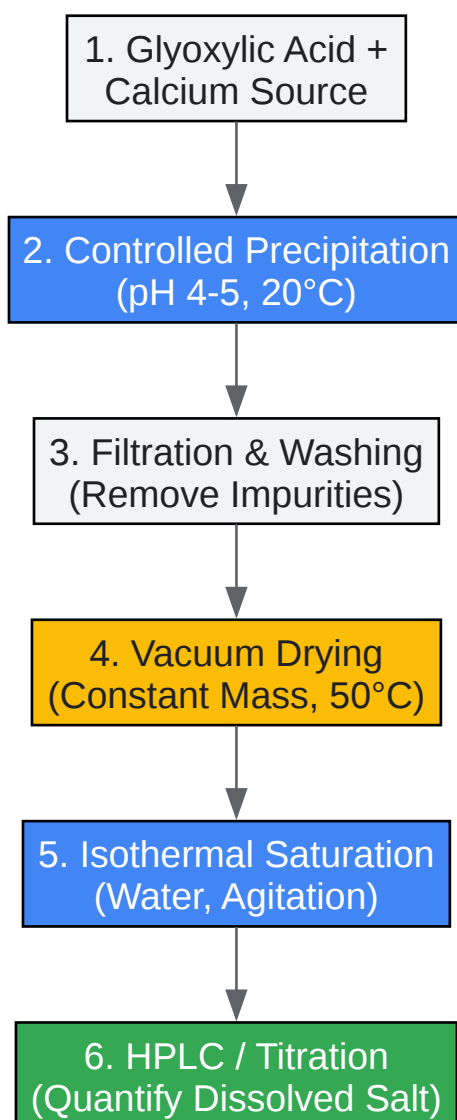
Protocol 1: Synthesis and Isolation of High-Purity **Calcium Oxoacetate** Objective: Synthesize the crystalline hemihydrate form while avoiding the gelatinous polymorph.

- Reagent Preparation: Prepare a 50% aqueous solution of high-purity glyoxylic acid[8].
- Controlled Addition: Slowly add a stoichiometric equivalent of a calcium source (e.g., 0.2% aqueous calcium hydroxide or a 50% calcium chloride solution) dropwise over 1.5 hours at room temperature (20–25 °C) under constant agitation (300 rpm)[6][8]. Causality: Rapid addition causes localized supersaturation, which forces the mixture to turn into an unstable jelly-like mass. Slow addition ensures proper nucleation of the hard crystalline phase[4].

- Maturation: Allow the reaction mixture to stir for an additional 2 hours post-addition to ensure complete crystal lattice formation[6].
- Filtration and Washing: Filter the resulting white precipitate under vacuum. Wash with distilled water to remove unreacted, highly soluble by-products (e.g., calcium chloride or unreacted glyoxylic acid).
- Drying: Vacuum-dry the powder at 50 °C to a constant mass[6]. Causality: Drying at 50 °C removes surface moisture without triggering thermal dehydration of the structural water or initiating thermal degradation[6].

Protocol 2: Isothermal Solubility Determination Objective: Accurately measure the aqueous solubility limit at 23 °C.

- Saturation: Add an excess of the synthesized **calcium oxoacetate** (e.g., 10 g) to 250 mL of distilled water in a jacketed reactor maintained precisely at 23.0 ± 0.1 °C[8].
- Equilibration: Agitate the suspension for 48 hours. Causality: Because **calcium oxoacetate** can form supersaturated solutions and dissolves slowly, extended equilibration ensures true thermodynamic saturation rather than kinetic pseudo-saturation[4].
- Sampling: Extract a 5 mL aliquot using a syringe equipped with a 0.22 µm PTFE filter.
- Quantification: Analyze the filtrate via High-Performance Liquid Chromatography (HPLC) using a UV detector (typically at 210 nm) or via complexometric titration for calcium ions (using EDTA and a murexide indicator)[8][9].



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Workflow for the controlled synthesis and isothermal solubility determination of **calcium oxoacetate**.

Implications in Drug Development and Pathology

Understanding the solubility and stability of **calcium oxoacetate** is paramount in the study of primary hyperoxaluria. In human metabolism, glyoxylate is the main precursor to oxalate. When enzymes like alanine:glyoxylate aminotransferase (AGT) are deficient, glyoxylate accumulates and is oxidized to oxalate by lactate dehydrogenase (LDH)[10].

Because calcium oxalate is orders of magnitude less soluble than calcium glyoxylate (0.67 mg/dL vs. ~700 mg/dL), it precipitates in the kidneys, causing severe nephropathy[10]. Modern therapeutic strategies in drug development often aim to inhibit LDH, thereby shifting the metabolic equilibrium back toward the much more 10, preventing renal failure[10].

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